

Application Notes and Protocols for Acetrizoic Acid in In Vivo Imaging

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Compound of Interest

Compound Name: **Acetrizoic Acid**

Cat. No.: **B1664332**

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Disclaimer: **Acetrizoic acid** and its salts (e.g., sodium acetrizoate) are first-generation iodinated contrast agents that are no longer in clinical use due to a high incidence of adverse effects, including nephrotoxicity and neurotoxicity.^{[1][2]} The following information is provided for historical and research purposes only. For any new in vivo imaging studies, the use of modern, safer, low-osmolar or iso-osmolar contrast agents is strongly recommended.

Introduction

Acetrizoic acid, chemically known as 3-acetamido-2,4,6-triiodobenzoic acid, was a pioneering water-soluble, monomeric, ionic contrast agent introduced in the 1950s.^{[2][3][4]} Its high iodine content effectively attenuates X-rays, making it useful for enhancing the visibility of internal structures in X-ray and computed tomography (CT) imaging. It was primarily administered intravenously as its sodium salt for various diagnostic procedures.

Physicochemical and Pharmacokinetic Properties

Acetrizoic acid is characterized by its high osmolality and water solubility. Following intravenous administration, it is distributed in the extracellular fluid. A significant portion of the administered dose remains outside the intravascular compartment shortly after injection. The compound is primarily excreted unchanged by the kidneys through glomerular filtration.

Administration Routes for In Vivo Imaging

The predominant route of administration for **Acetrizoic acid** in historical in vivo imaging applications was intravenous injection. Oral administration has been documented in preclinical toxicity studies, but its use as a contrast agent for gastrointestinal imaging is not well-described in the available literature.

Intravenous Administration

Intravenous administration of sodium acetrizoate was the standard method for opacifying the urinary tract (urography) and blood vessels (angiography).

- Excretory Urography: To visualize the kidneys, ureters, and bladder.
- Angiography: To visualize arteries and veins, including cerebral and peripheral vessels.
- Aortography: A specific form of angiography to visualize the aorta.
- Pyelography: Imaging of the renal pelvis and ureters.
- Cholecystography: Imaging of the gallbladder, although less common.

Quantitative Data Summary

The following table summarizes the available quantitative data for **Acetrizoic acid** and its sodium salt based on historical literature.

Parameter	Value	Species	Application/Ro ute	Reference(s)
Solution Concentrations	30%, 50%, 70% (w/v)	Human	Intravenous Urography	
30% (w/v)	Human	Cerebral Angiography		
LD50 (Lethal Dose, 50%)	2 g/kg	Rodents	Oral	
8 g/kg	Rodents	Intravenous		
Pharmacokinetic s	Half-life: ~4 hours	N/A	Intravenous	
>80% excreted in 3 hours	N/A	Intravenous		
~100% excreted in 24 hours	N/A	Intravenous		

Experimental Protocols (Based on Historical Literature)

The following protocols are reconstructed from historical accounts of the clinical use of sodium acetrizoate. These are not contemporary, validated preclinical protocols and should be interpreted with caution.

Protocol 1: Intravenous Urography (Historical Reconstruction)

This protocol is based on the historical use of sodium acetrizoate for excretory urography in humans.

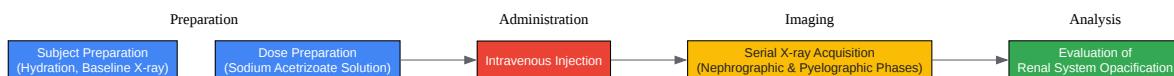
Objective: To visualize the renal system.

Materials:

- Sodium acetrizoate solution (e.g., 30%, 50%, or 70%)
- Sterile syringes and needles
- X-ray imaging equipment

Procedure:

- Animal/Patient Preparation: Ensure adequate hydration of the subject. Fasting may have been recommended. Obtain baseline radiographs.
- Dose Preparation: Prepare the desired concentration of sodium acetrizoate solution for injection.
- Administration: Administer the sodium acetrizoate solution via a rapid intravenous injection.
- Imaging: Acquire a series of X-ray images at specific time points post-injection to visualize the nephrographic phase (contrast enhancement of the renal parenchyma) and the pyelographic phase (opacification of the renal calyces, pelvis, ureters, and bladder).



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Caption: Workflow for historical intravenous urography using **Acetrizoic acid**.

Protocol 2: Angiography (Historical Reconstruction)

This protocol is based on the historical use of sodium acetrizoate for cerebral and peripheral angiography in humans.

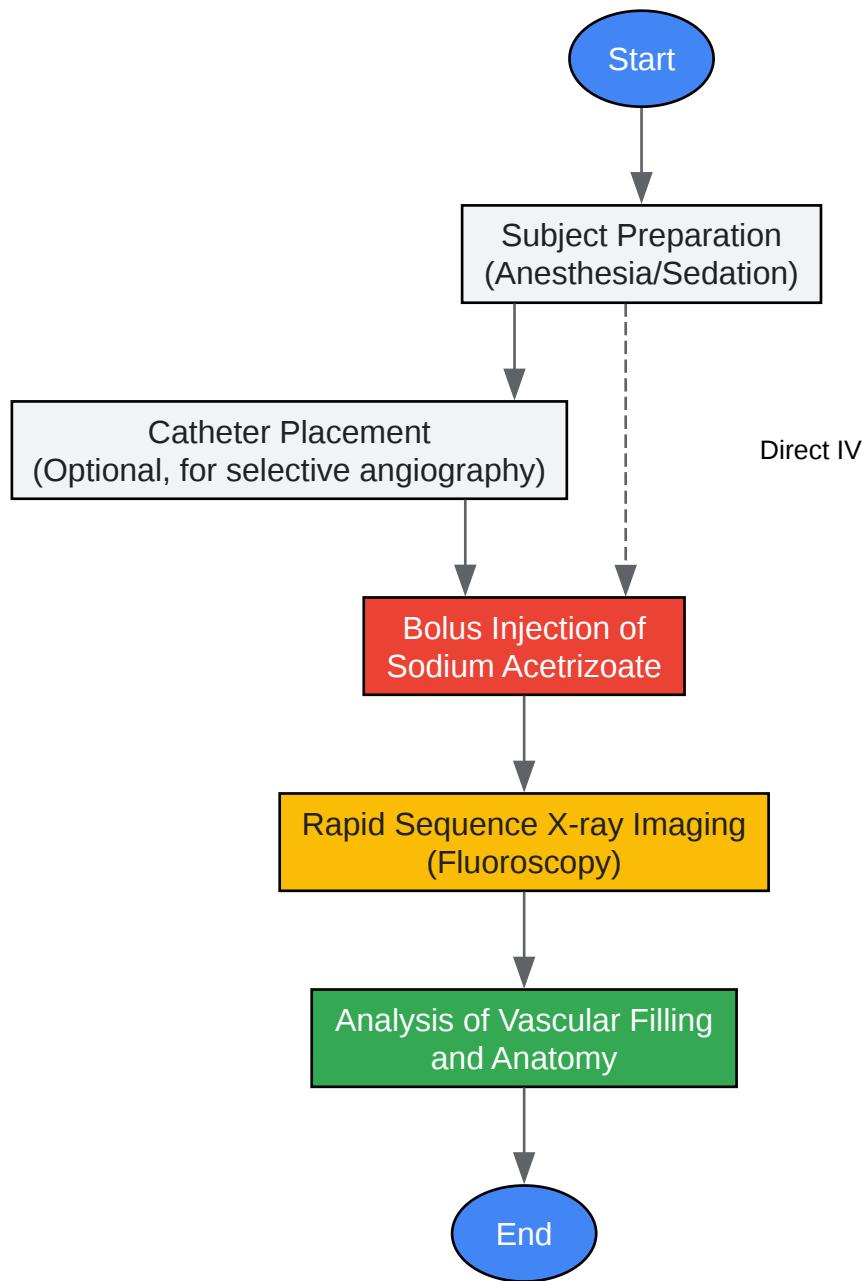
Objective: To visualize the vascular system.

Materials:

- Sodium acetrizoate solution (e.g., 30%)
- Catheters, syringes, and needles
- X-ray imaging equipment capable of rapid sequence imaging (fluoroscopy)

Procedure:

- Animal/Patient Preparation: Anesthesia or sedation may be required.
- Catheterization: If applicable, insert a catheter into the vessel of interest (e.g., carotid artery for cerebral angiography).
- Administration: Inject the sodium acetrizoate solution as a bolus through the catheter or directly via intravenous injection.
- Imaging: Perform rapid sequence X-ray imaging (fluoroscopy) during and immediately following the injection to capture the arterial, capillary, and venous phases of contrast passage.



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Caption: Logical workflow for historical angiography with **Acetrizoic acid**.

Signaling Pathways and Logical Relationships

The mechanism of action of **Acetrizoic acid** as a contrast agent is physical rather than biological; it does not interact with specific signaling pathways. The logical relationship between

administration and imaging is a direct cause-and-effect based on the pharmacokinetics of the agent.



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Caption: Cause-and-effect relationship of **Acetrizoic acid** in X-ray imaging.

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References

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